

A Comprehensive Technical Overview of Celaphanol A

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Compound of Interest

Compound Name: celaphanol A

Cat. No.: B026724

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed chemical profile of **Celaphanol A**, a naturally occurring trinorditerpene. The information is curated for professionals in the fields of chemical research and drug development, presenting key data in a structured and accessible format.

Chemical Identity and Nomenclature

Celaphanol A is a bioactive compound isolated from the root bark of *Celastrus orbiculatus* and the stems of *Celastrus stephanotifolius*[1]. Its chemical identity is defined by several key identifiers, the most formal of which is its IUPAC name.

The systematic IUPAC name for **Celaphanol A** is (4aR)-6,7,10-trihydroxy-1,1,4a-trimethyl-3,4-dihydro-2H-phenanthren-9-one[2].

A comprehensive list of its chemical identifiers and properties is provided in the table below for ease of reference and comparison.

Identifier Type	Value
IUPAC Name	(4aR)-6,7,10-trihydroxy-1,1,4a-trimethyl-3,4-dihydro-2H-phenanthren-9-one[2]
CAS Number	244204-40-8[1][2]
Molecular Formula	C ₁₇ H ₂₀ O ₄ [1][2]
Molecular Weight	288.34 g/mol [1][2]
PubChem CID	10016968[2]
InChI Key	MLGLJFWISHCOAE-QGZVFWFLSA-N[2]
Synonyms	Celaphal A, (+)-Celaphanol A, ChEMBL512226, HY-N3563[2]

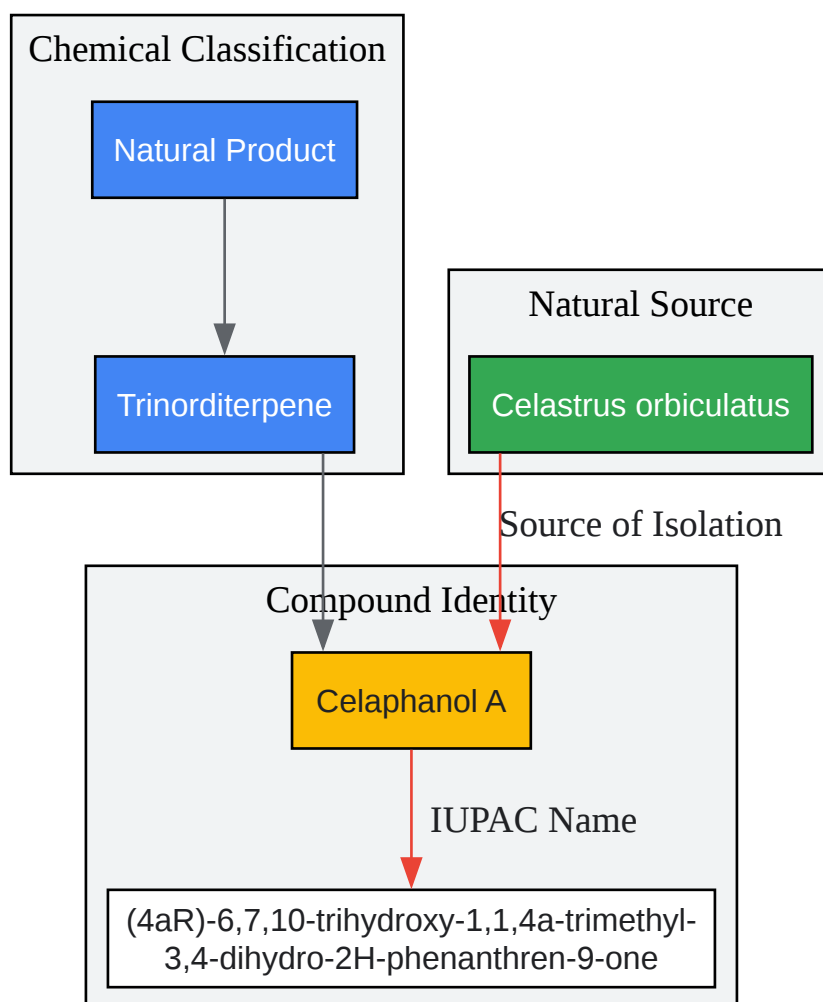
Physicochemical Properties

The following table summarizes key computed physicochemical properties of **Celaphanol A**, which are critical for research in areas such as pharmacology and toxicology.

Property	Value
Topological Polar Surface Area	77.8 Å²[2]
Hydrogen Bond Donor Count	3[2]
Hydrogen Bond Acceptor Count	4[2]
XLogP3	3.8[2]
Rotatable Bond Count	0[2]
Exact Mass	288.136 u[2]
Molecular Complexity	507[2]

Relationships and Classification

The logical relationship between **Celaphanol A**, its formal name, and its natural source can be visualized as a straightforward hierarchical structure. This diagram illustrates the connection from the general classification to the specific compound and its primary identifier.



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References

- 1. Celaphanol A | CAS:244204-40-8 | Manufacturer ChemFaces [chemfaces.com]
- 2. Phytochemical: Celaphanol A [caps.ncbs.res.in]
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